

Chemical Profile of Triafur

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Compound Focus: Triafur

CAS No.: 712-68-5

Cat. No.: S574927

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The table below summarizes the fundamental chemical identifiers and properties of **Triafur**.

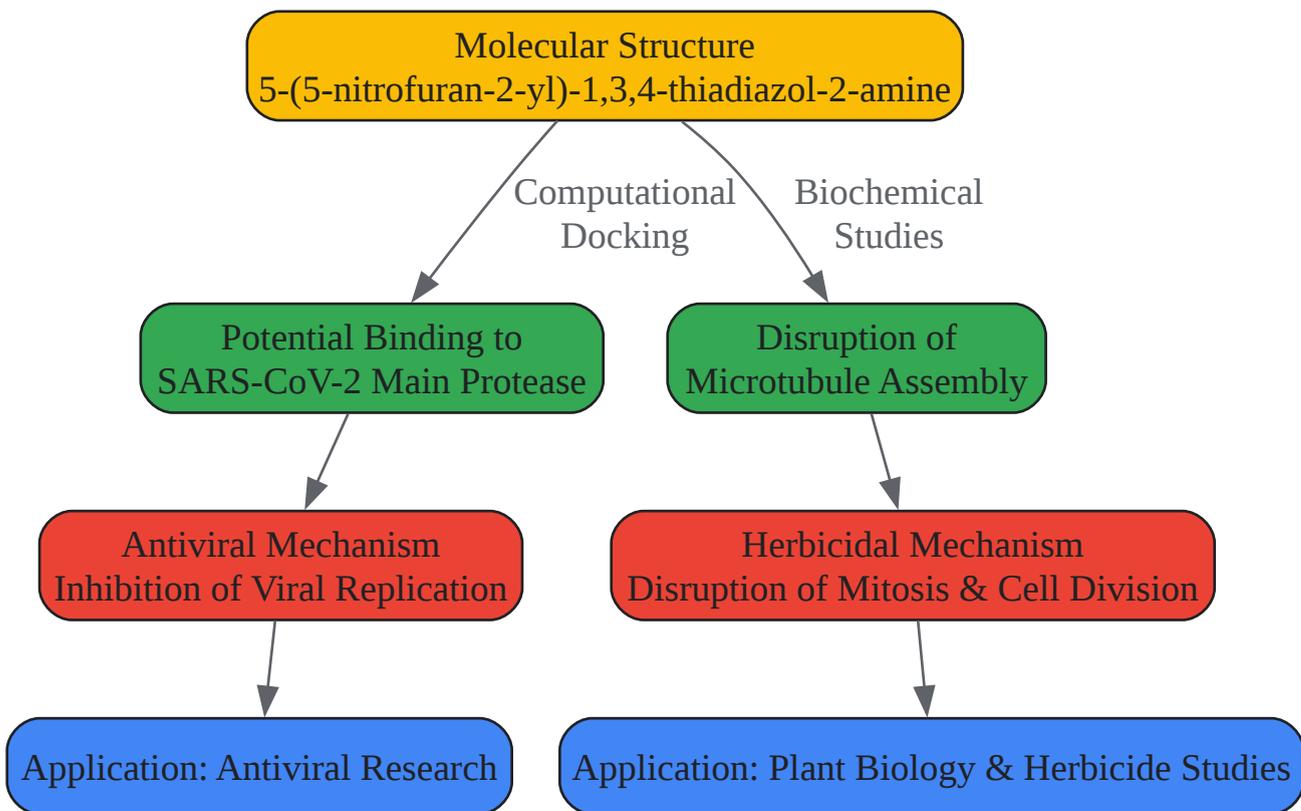
Property	Description
CAS Number	712-68-5 [1]
IUPAC Name	5-(5-nitrofuran-2-yl)-1,3,4-thiadiazol-2-amine [1]
Molecular Formula	C ₆ H ₄ N ₄ O ₃ S [1]
Molecular Weight	212.19 g/mol [1]
SMILES	<chem>C1=C(OC(=C1)N+[O-])C2=NN=C(S2)N</chem> [1]
Structure	A 1,3,4-thiadiazole ring with an amino group at the 2-position, linked to a 5-nitrofuran ring [1]

Research Applications & Mechanism

According to the available source, **Triafur** is a **nitrofuran-thiadiazole hybrid molecule** and is explicitly sold as a chemical for research purposes, not for human or veterinary use [1]. Its described activities are varied:

- **Antiviral Research:** Computational docking studies suggest **Triafur** may bind to the main protease (M^{Pro}) of SARS-CoV-2, indicating potential as a tool for investigating antiviral therapies [1].
- **Plant Biology & Herbicide Research:** In plants, **Triafur** is described as disrupting mitosis by interfering with microtubule assembly, making it a tool for studying cell division and weed control mechanisms [1].

The following diagram illustrates the described research workflow connecting **Triafur**'s structure to its potential mechanisms and applications.



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Research pathways of **Triafur**, derived from commercial data [1].

Information Limitations and Next Steps for Researchers

The search results reveal a significant lack of peer-reviewed literature or detailed technical data on **Triafur**. The information presented here does not include quantitative binding affinity data, detailed experimental

protocols, or pharmacological data (e.g., ADMET properties).

To proceed with your research, I suggest the following:

- **Consult Specialized Databases:** Use scientific databases like SciFinder, Reaxys, or PubMed to search for the CAS Number **712-68-5** or the IUPAC Name to find journal articles or patents [1].
- **Broaden the Search:** Investigate the broader chemical classes of "**1,3,4-thiadiazole derivatives**" and "**nitrofurantoin**" to find information on structurally related and well-characterized compounds [2] [3] [1].

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References

1. Buy Triafur | 712-68-5 [smolecule.com]
2. Nitrofurantoin: Uses, Interactions, Mechanism of Action [go.drugbank.com]
3. Nitrofurantoin - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]

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